Technical Whitepaper: 3-sec-butyl-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*3-(Butan-2-YL)-4-hydroxybenzaldehyde*
Cat. No.:	*B13318802*

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Synthesis, Physicochemical Properties, and Application Frontiers

Executive Summary

3-sec-butyl-4-hydroxybenzaldehyde (also known as 3-(1-methylpropyl)-4-hydroxybenzaldehyde) is a specialized phenolic aldehyde intermediate distinguished by the presence of a chiral sec-butyl group ortho to the hydroxyl moiety. Unlike its symmetric and widely available analog, 3,5-di-tert-butyl-4-hydroxybenzaldehyde, this mono-substituted compound introduces asymmetry and chirality into the molecular scaffold.

This guide serves as a technical reference for researchers utilizing this compound as a building block for chiral liquid crystals, hindered phenolic antioxidants, and bioactive Schiff bases. The presence of the sec-butyl group lowers the melting point relative to tert-butyl analogs and introduces a stereocenter that is critical for ferroelectric and optoelectronic applications.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

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The molecule consists of a benzene ring substituted with a formyl group at position 1, a hydroxyl group at position 4, and a sec-butyl group at position 3.

Property	Specification
IUPAC Name	3-(1-methylpropyl)-4-hydroxybenzaldehyde
Molecular Formula	$C_{11}H_{14}O_2$
Molecular Weight	178.23 g/mol
Chirality	Yes (C2 of the butyl chain is a stereocenter)
Key Functional Groups	Phenolic -OH, Aldehyde -CHO, sec-Alkyl chain
Predicted LogP	~2.8 - 3.1 (Lipophilic)
Solubility	Soluble in Ethanol, DCM, DMSO; Sparingly soluble in water
Isomerism	Exists as (R) and (S) enantiomers; often synthesized as a racemate.[1]

Structural Significance

The sec-butyl group provides steric hindrance less severe than a tert-butyl group, allowing for different reactivity patterns in condensation reactions. Crucially, the chiral center allows this molecule to be used as a chiral dopant or core in the synthesis of ferroelectric liquid crystals, where symmetry breaking is required for spontaneous polarization.

Synthesis & Manufacturing

The synthesis of 3-sec-butyl-4-hydroxybenzaldehyde typically proceeds via the formylation of 2-sec-butylphenol. Two primary pathways exist, distinguished by their regioselectivity (ortho vs. para formylation).

Pathway A: The Duff Reaction (Para-Selective)

The Duff reaction, utilizing hexamethylenetetramine (HMTA) in trifluoroacetic acid (TFA), is the preferred route for high para-selectivity.

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- Precursor: 2-sec-butylphenol (CAS 89-72-5).
- Reagents: HMTA, TFA (or Acetic Acid).
- Mechanism: Electrophilic aromatic substitution by the iminium ion generated from HMTA. The bulky sec-butyl group at the ortho position directs the incoming formyl group to the para position (position 4 relative to OH, position 5 relative to alkyl). Note: In standard numbering relative to the aldehyde (C1), the alkyl is at C3 and OH at C4.

Pathway B: Reimer-Tiemann Reaction (Mixed Selectivity)

Using chloroform and aqueous alkali (KOH/NaOH) generates a dichlorocarbene intermediate.

- Outcome: Produces a mixture of the para-isomer (Target: 3-sec-butyl-4-hydroxybenzaldehyde) and the ortho-isomer (3-sec-butyl-2-hydroxybenzaldehyde, CAS 83816-54-0).
- Purification: The ortho-isomer is typically capable of intramolecular hydrogen bonding and is more volatile (steam volatile). The target para-isomer remains in the residue and can be recrystallized.

Experimental Protocol: Duff Reaction (Adapted)

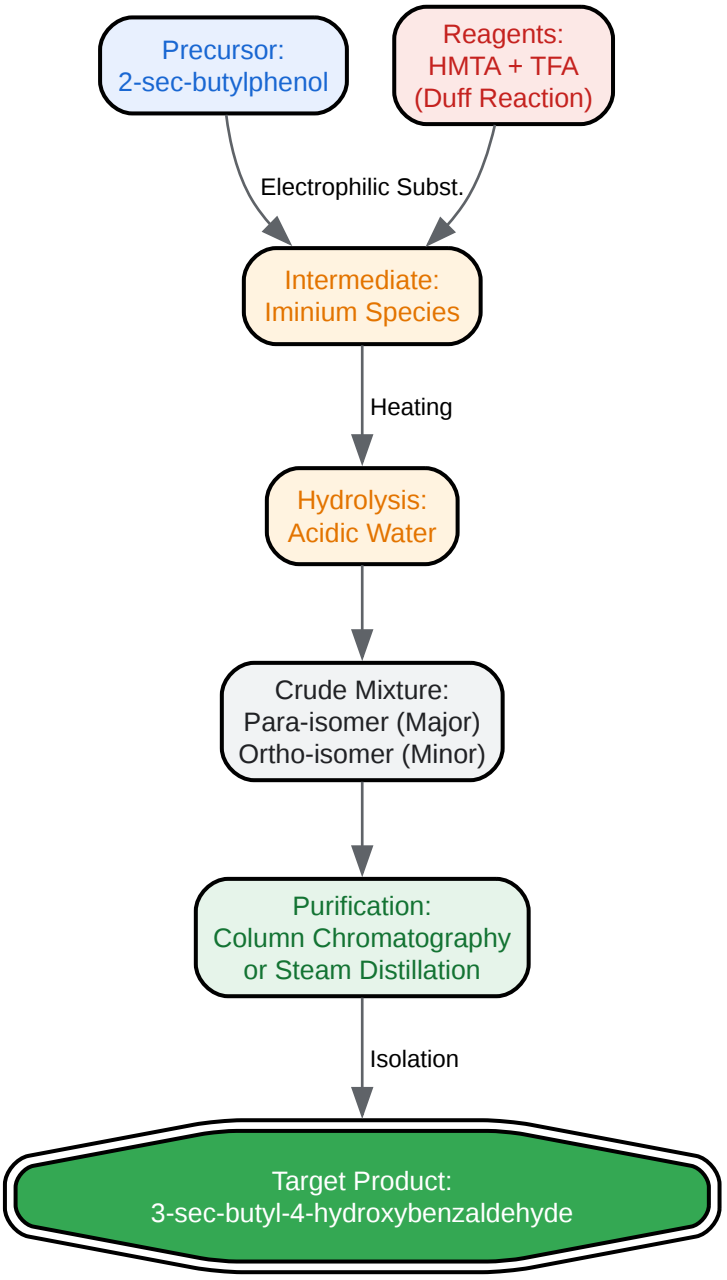
Note: This protocol is a generalized adaptation for alkyl-phenols based on standard Duff reaction methodologies.

- Setup: Equip a 500 mL round-bottom flask with a reflux condenser and inert gas inlet (N_2).
- Reactants: Charge the flask with 2-sec-butylphenol (15.0 g, 0.1 mol) and Hexamethylenetetramine (14.0 g, 0.1 mol).
- Solvent: Add Trifluoroacetic acid (TFA) (100 mL) cautiously. The reaction is exothermic.
- Reflux: Heat the mixture to reflux (approx. 80-90°C) for 12–16 hours. The solution typically turns orange-red.
- Hydrolysis: Cool to room temperature. Pour the mixture into ice-cold water (300 mL) and stir vigorously for 1 hour to hydrolyze the imine intermediate.

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- Extraction: Extract the aqueous layer with Dichloromethane (DCM) (3 x 50 mL).
- Wash: Wash the organic layer with saturated $NaHCO_3$ (to remove excess acid) and brine.
- Purification: Dry over $MgSO_4$ and concentrate. Purify the crude residue via silica gel column chromatography (Hexane:Ethyl Acetate gradient) to isolate the pure aldehyde.

Visualization: Synthesis & Separation Workflow



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Figure 1: Synthetic pathway from 2-sec-butylphenol to the target aldehyde via the Duff reaction.

Applications & Mechanism of Action

Chiral Liquid Crystals

Unlike the achiral tert-butyl group, the sec-butyl group possesses a stereocenter.

- Mechanism: When incorporated into liquid crystal mesogens (e.g., by reacting the aldehyde with an aniline to form a Schiff base), the chiral tail induces a helical twist in the nematic phase, creating Cholesteric (Ch) or Chiral Smectic C (SmC)* phases.
- Utility: These phases are essential for ferroelectric liquid crystal displays (FLCDs) which offer faster switching speeds than standard nematic displays.

Hindered Phenolic Antioxidants

The compound acts as a radical scavenger, similar to BHT (Butylated Hydroxytoluene).

- Mechanism: The phenolic hydrogen atom is abstracted by a free radical (ROO•). The resulting phenoxy radical is stabilized by the steric bulk of the sec-butyl group and the resonance effect of the aldehyde (though the aldehyde is electron-withdrawing, it allows for extended conjugation).
- Comparison: While less sterically hindered than tert-butyl analogs, the sec-butyl derivative offers better solubility in certain polar polymeric matrices due to the asymmetry.

Synthetic Intermediate

The aldehyde group is a versatile handle for further derivatization:

- Reduction: To 3-sec-butyl-4-hydroxybenzyl alcohol (used in polymer curing).[2]
- Oxidation: To 3-sec-butyl-4-hydroxybenzoic acid (preservative analogs).
- Condensation: With amines to form ligands for metal catalysts (Salen-type ligands).

Analytical Characterization

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To validate the identity of 3-sec-butyl-4-hydroxybenzaldehyde, the following analytical signatures are expected:

Method	Expected Signal / Observation
^{1}H NMR ($CDCl_3$)	Aldehyde: Singlet at ~9.8 ppm.Aromatic: 3 protons (ABX or similar pattern).Hydroxyl: Broad singlet at ~6.0-10.0 ppm (exchangeable).sec-Butyl: Multiplet for -CH- (~3.0 ppm), Multiplet for -CH_2-, Doublet for -CH_3 (branch), Triplet for terminal -CH_3.
IR Spectroscopy	O-H Stretch: Broad band at 3200–3400 cm^{-1}.C=O Stretch: Sharp band at ~1670–1690 cm^{-1} (conjugated aldehyde).
Mass Spectrometry	Molecular Ion: [M]+ at m/z 178.Fragmentation: Loss of propyl/methyl groups from the butyl chain.

References

- Gürbüz, E. I., et al. (2012). Conversion of Hemicellulose to Furfural and Levulinic Acid using Biphasic Reactors with Alkylphenol Solvents. (Discusses 2-sec-butylphenol as a precursor and solvent).
- Aldred, R., et al. (1994). Magnesium-mediated ortho-Specific Formylation of Phenols. Journal of the Chemical Society, Perkin Transactions 1. (Details the regioselectivity of formylation on sec-butylphenols).
- BenchChem Database.2-sec-Butylphenol and Derivatives. (Provides physical data on the precursor 2-sec-butylphenol).
- Sigma-Aldrich.3-sec-Butyl-2-hydroxybenzaldehyde (Ortho-isomer). (Reference for the exclusion of the ortho-isomer CAS 83816-54-0).
- European Chemicals Agency (ECHA).Risk Assessment of Alkylphenols. (Toxicology and environmental data on sec-butylphenol derivatives).

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Sources

- 1. watson-int.com [watson-int.com]
- 2. CN106916051B - A kind of preparation method of 3,5-di-tert-butyl-4-hydroxybenzyl alcohol - Google Patents [patents.google.com]
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